

# Essential Guide to the Proper Disposal of CAL-130 Hydrochloride

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## Compound of Interest

Compound Name: CAL-130 Hydrochloride

Cat. No.: B1139508

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This guide provides detailed, step-by-step procedures for the safe disposal of **CAL-130 Hydrochloride**, a phosphoinositide 3-kinase (PI3K) inhibitor used in research.<sup>[1][2]</sup> While **CAL-130 Hydrochloride** may be shipped as a non-hazardous chemical, it is imperative to handle all laboratory chemicals with care and to follow established waste disposal protocols.<sup>[1]</sup>

## I. Pre-Disposal Safety and Handling

Before beginning any disposal process, ensure that all appropriate personal protective equipment (PPE) is worn, including safety goggles, gloves, and a lab coat. All handling of **CAL-130 Hydrochloride** should be conducted in a well-ventilated area, preferably within a fume hood.

## II. Waste Identification and Segregation

Proper segregation of chemical waste is the first and most crucial step in the disposal process to prevent dangerous reactions.

- **Do Not Mix:** Never mix **CAL-130 Hydrochloride** with other chemical waste unless explicitly instructed by a qualified chemist or environmental health and safety (EHS) specialist.
- **Waste Streams:** Segregate waste into distinct categories such as:

- Solid Chemical Waste
- Non-Halogenated Organic Solvents
- Halogenated Organic Solvents
- Aqueous Waste
- Sharps

### III. Step-by-Step Disposal Procedures

The following procedures are based on general best practices for the disposal of research-grade chemicals in a laboratory setting.

#### A. Disposal of Solid **CAL-130 Hydrochloride**

- Container Selection: Use a designated, leak-proof, and clearly labeled solid chemical waste container. The container must be compatible with the chemical.
- Labeling: Affix a hazardous waste label to the container. The label must include:
  - The words "Hazardous Waste"
  - The full chemical name: "**CAL-130 Hydrochloride**"
  - The quantity of the waste
  - The date of accumulation
  - The name of the principal investigator or laboratory contact
- Transfer: Carefully transfer the solid **CAL-130 Hydrochloride** into the labeled waste container. Avoid creating dust.
- Storage: Store the sealed container in a designated satellite accumulation area (SAA) that is at or near the point of generation and under the control of the laboratory personnel.<sup>[3][4]</sup> The SAA should be inspected weekly for any signs of leakage.<sup>[4]</sup>

## B. Disposal of Solutions Containing **CAL-130 Hydrochloride**

- Aqueous Solutions:
  - Small quantities of dilute aqueous solutions may, in some jurisdictions, be suitable for drain disposal if the pH is between 5.0 and 12.5 and the solution does not contain any other hazardous materials.[4] However, it is Northwestern University's policy to prohibit the drain disposal of all potentially hazardous chemicals.[5][6]
  - It is best practice to collect all aqueous solutions containing **CAL-130 Hydrochloride** in a designated, labeled aqueous waste container.
- Organic Solvent Solutions:
  - Collect solutions of **CAL-130 Hydrochloride** in organic solvents in a designated solvent waste container.
  - Separate halogenated and non-halogenated solvents into different waste containers to facilitate proper disposal and recycling.[7]
  - Ensure the waste container is properly labeled with the full chemical names of all constituents.
- Storage: Store liquid waste containers in secondary containment (such as a spill tray) within the SAA to prevent spills.[7]

## C. Disposal of Contaminated Labware

- Sharps: Any chemically contaminated sharps (needles, scalpels, etc.) must be disposed of in a designated, puncture-resistant sharps container that is clearly labeled as "Chemically Contaminated Sharps." [5]
- Glassware and Plasticware: Glassware and plasticware contaminated with **CAL-130 Hydrochloride** should be rinsed with an appropriate solvent. The first rinse should be collected and disposed of as hazardous waste.[6] After thorough cleaning, the glassware can be reused. Disposable items should be placed in a designated container for chemically contaminated lab debris.[8]

- PPE: Contaminated gloves, bench paper, and other disposable PPE should be collected in a designated solid waste container.

## IV. Final Disposal

- Contact EHS: Once a waste container is full or has been in accumulation for the maximum allowable time (often up to 12 months, but regulations vary), contact your institution's Environmental Health and Safety (EHS) department for waste pickup.<sup>[3]</sup>
- Licensed Disposal Agency: The EHS department will arrange for the transportation and ultimate disposal of the chemical waste through a licensed chemical disposal agency, which will typically involve incineration for organic materials.<sup>[9]</sup>

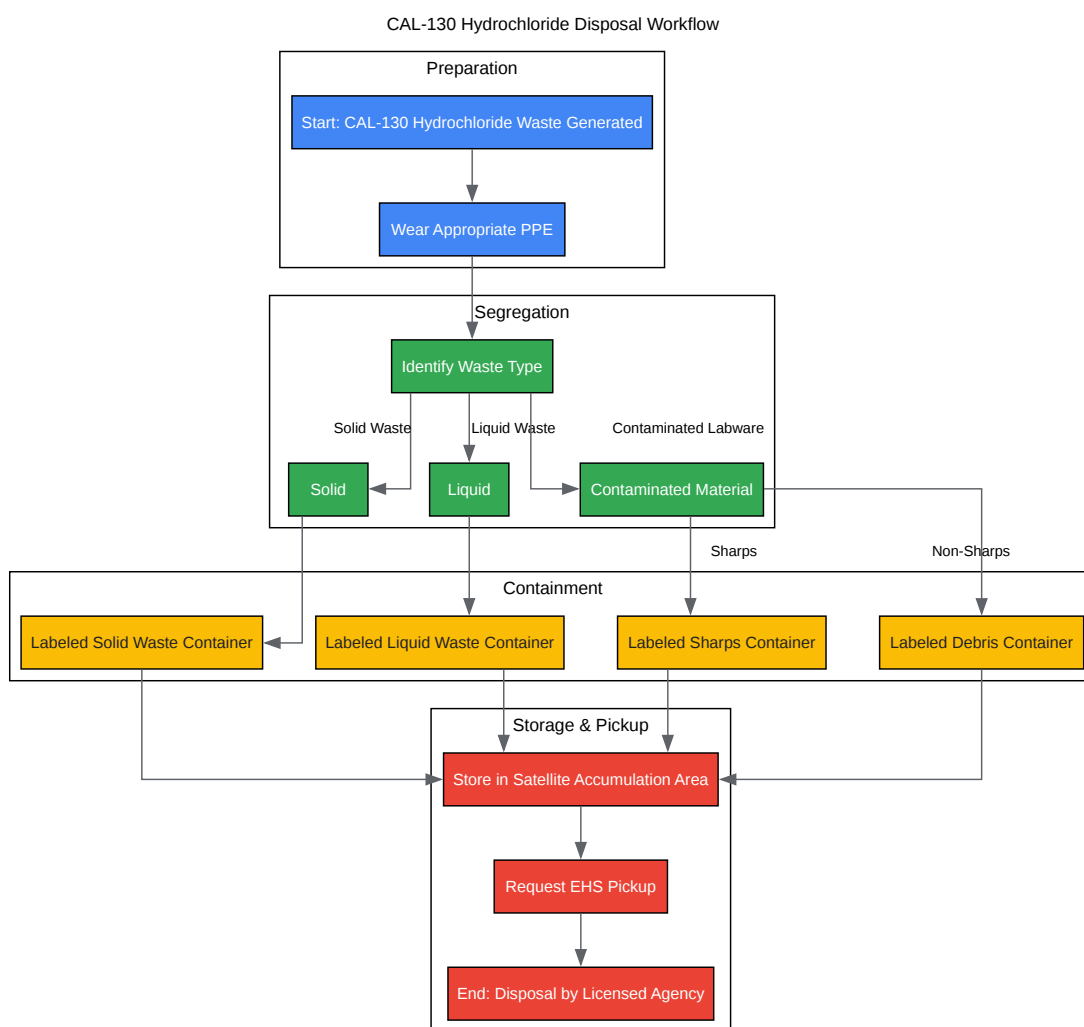
## V. Quantitative Data Summary

Parameter	Guideline	Source
Maximum Satellite Accumulation	55 gallons of hazardous waste	<sup>[3]</sup>
Maximum Acutely Toxic Waste	1 quart (liquid) or 1 kg (solid)	<sup>[3]</sup>
Aqueous Disposal pH Range	> 5.0 and < 12.5 (local regulations may prohibit)	<sup>[4]</sup>
Flammable Liquid Flash Point	< 140°F (considered hazardous)	<sup>[3]</sup>

## Experimental Protocols

As no specific neutralization or deactivation protocols for **CAL-130 Hydrochloride** are publicly available, the primary disposal method is collection and transfer to a licensed waste disposal contractor. Always consult with your institution's EHS department for specific guidance.

## Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **CAL-130 Hydrochloride**.

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